

Basic Violet 14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Basic violet 14

Cat. No.: B147767

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An In-depth Whitepaper on the Triarylmethane Dye for Scientific and Drug Development Applications

Basic Violet 14, also known as Rosanilin, Basic Fuchsin, or Magenta, is a cationic triarylmethane dye recognized for its vibrant reddish-purple hue.^{[1][2][3]} As a prominent member of the triarylmethane class, it is a major constituent of Basic Fuchsin.^{[4][5]} Its structure features a central carbon atom bonded to three aryl groups, which is responsible for its chromophoric properties. This guide provides a comprehensive technical overview of **Basic Violet 14**, including its chemical properties, synthesis, analytical methods, experimental protocols, and applications relevant to researchers, scientists, and professionals in drug development.

Core Properties and Characteristics

Basic Violet 14 is typically a dark green or yellow-green crystalline powder or sandy solid.^[2] It is soluble in water and ethanol, producing a red-purple and red solution, respectively.^{[1][2]} The dye's color is sensitive to pH; its aqueous solution becomes nearly colorless upon the addition of sodium hydroxide, which also causes a red precipitate to form.^{[1][2]} In the presence of strong sulfuric acid, it appears yellow-brown, turning almost colorless upon dilution.^{[1][2]}

Quantitative Data Summary

The key physicochemical properties of **Basic Violet 14** are summarized in the table below for easy reference.

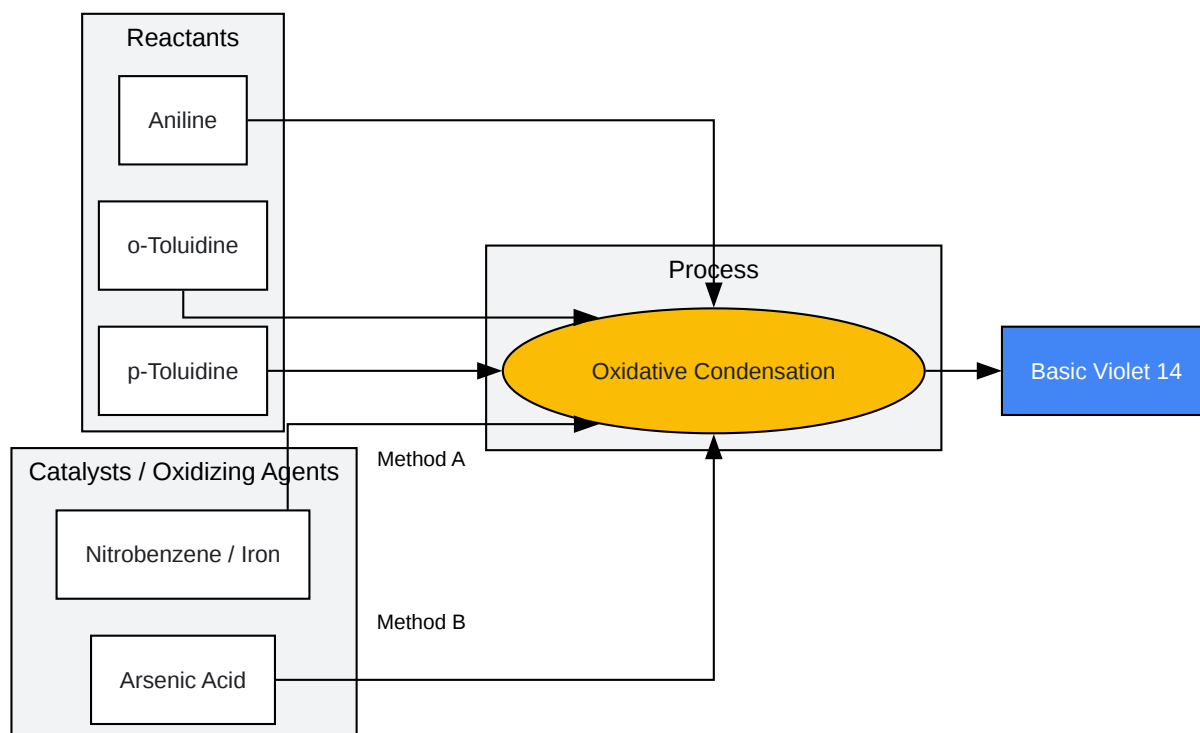
Property	Value	Source
CI Name	Basic Violet 14, 42510	[1]
Molecular Formula	C ₂₀ H ₂₀ ClN ₃	[1][5]
Molecular Weight	337.8 g/mol	[4][5]
CAS Number	632-99-5	[1][4][5]
Appearance	Dark green powder / Yellow-green crystalline solid	[2]
Melting Point	> 392°F (> 200°C) (decomposes)	
Water Solubility	4 g/L (at 25°C)	[4]
Absorption Maximum (λ _{max})	540-545 nm in aqueous solution	[6][7]

Synthesis Methodologies

The industrial synthesis of **Basic Violet 14** has traditionally relied on the oxidative condensation of aniline and its derivatives. Two primary methods are historically documented.

- **Nitrobenzene-Based Oxidative Condensation:** Often called the "nitrate phenyl method," this process involves heating a mixture of aniline, o-toluidine, and p-toluidine hydrochlorides with nitrobenzene.[1] Iron and zinc chloride act as catalysts to facilitate the oxidative reaction that forms the triarylmethane structure.[1][4]
- **Arsenic Method:** An older, more hazardous method involves heating a mixture of aniline, o-toluidine, and p-toluidine with arsenic acid.[1] Due to the high toxicity of arsenic compounds, this method has been largely superseded by safer alternatives.[4]

Modern research focuses on developing more sustainable synthesis routes, exploring alternative oxidizing agents like manganese dioxide or lead dioxide, and even using atmospheric oxygen with catalysts to reduce environmental impact.[4]



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General synthesis workflow for **Basic Violet 14**.

Analytical Techniques and Protocols

Spectroscopic Analysis

Ultraviolet-Visible (UV-Vis) spectrophotometry is the primary technique for the quantitative analysis of **Basic Violet 14**.^[4] The dye exhibits a strong absorbance in the visible spectrum, with a maximum absorption wavelength (λ_{max}) reported between 540 nm and 545 nm.^{[6][8]} The precise λ_{max} can be influenced by solvent composition and pH.^[4]

Quantitative determination relies on the Beer-Lambert Law, which establishes a linear relationship between absorbance and concentration, allowing for precise measurements of the dye in solution.^[4]

Reported λ_{max}	Medium	Reference
541 nm	Aqueous Solution	[8]
545 nm	Aqueous Solution	[6]
540 nm	Aqueous Solution	[7]

Experimental Protocol: Adsorptive Removal from Aqueous Solution

This protocol outlines a typical batch adsorption experiment to evaluate the efficiency of an adsorbent material in removing **Basic Violet 14** from water, a common application in environmental remediation research.[8][9]

1. Preparation of Stock Solution:

- Accurately weigh a precise amount of **Basic Violet 14** powder.
- Dissolve it in double-distilled water to prepare a concentrated stock solution (e.g., 1000 mg/L).

2. Preparation of Standard Solutions:

- Perform serial dilutions of the stock solution to create a series of standard solutions with known concentrations (e.g., 1.0, 5.0, 10.0, 15.0, 20.0 mg/L).[8]
- Measure the absorbance of each standard at the λ_{max} (e.g., 541 nm) using a UV-Vis spectrophotometer to generate a standard calibration curve.[8]

3. Batch Adsorption Study:

- Dispense a fixed volume of a known concentration of **Basic Violet 14** solution into a series of flasks (e.g., 50 mL of 10 mg/L dye solution).[8][9]
- Adjust the pH of the solutions to the desired value (e.g., pH 2-12) using 0.1 M HCl or 0.1 M NaOH.[8] The optimal pH for adsorption is often found to be around 5-8.[6][7]
- Add a precise mass of the adsorbent material to each flask (e.g., 0.025 to 0.1 g).[8]
- Agitate the flasks on a mechanical shaker at a constant speed (e.g., 120-150 rpm) for a predetermined contact time (e.g., 2 hours).[7][8][9]

4. Analysis:

- After agitation, separate the adsorbent from the solution by centrifugation or filtration.
- Measure the absorbance of the supernatant (the remaining dye solution) using the UV-Vis spectrophotometer.
- Calculate the final concentration of **Basic Violet 14** using the previously established calibration curve.
- Determine the removal efficiency and adsorption capacity of the material.

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Workflow for a typical batch adsorption experiment.

Applications in Research and Industry

Basic Violet 14 has a wide range of applications spanning multiple industries and scientific disciplines.

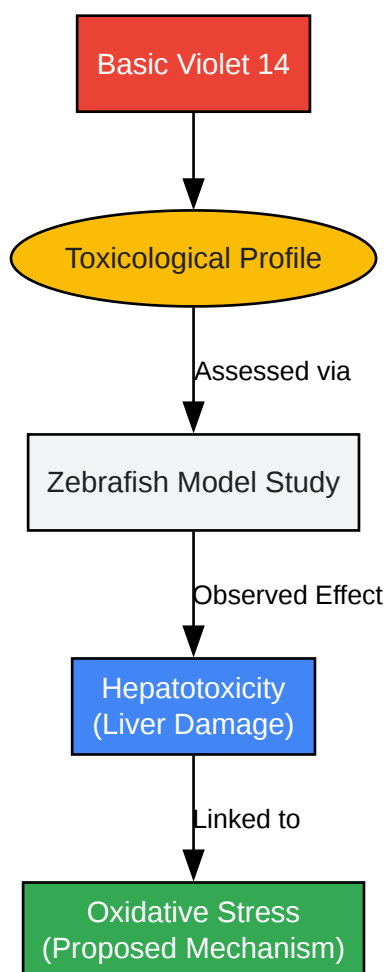
- Textile and Material Dyeing: It is used extensively for dyeing silk, acrylic fibers, wool, leather, paper, bamboo, and wood.^{[1][2][3][10]} For cotton, it is applied using a tannin mordant, though the color fastness is relatively poor.^[2]

- **Biological Staining:** As a potent nuclear dye, it is a critical component in biological laboratories.[\[11\]](#) It is used in the Schiff reagent for the histochemical detection of aldehydes.[\[11\]](#) Additionally, it is employed in bacteriology for identifying *Mycobacterium tuberculosis* and for staining mucin and elastic tissues.[\[11\]](#)
- **Analytical Chemistry:** It serves as a redox indicator and is used in extraction spectrophotometry to determine various acid and metal ions.[\[11\]](#) It can also be used for the photometric detection of substances like bromine and sulfur dioxide.[\[11\]](#)
- **Drug Development and Toxicology Research:** Due to its known biological activity and potential toxicity, **Basic Violet 14** is used as a model compound in toxicological studies. Research using zebrafish models has shown that it can induce hepatotoxicity and developmental abnormalities, providing a platform to investigate mechanisms of chemical-induced toxicity.[\[12\]](#)

Toxicology and Environmental Considerations

Basic Violet 14 is classified as a substance suspected of causing cancer (Carcinogenicity Category 2) and is harmful if swallowed.[\[5\]](#) Its use in consumer products like cosmetics is therefore regulated.[\[5\]](#)[\[6\]](#)

- **Toxicity Profile:** Studies on zebrafish larvae have demonstrated that **Basic Violet 14** can be acutely toxic, with a reported LC50 value of 60.63 µg/mL.[\[12\]](#) Exposure can lead to developmental issues such as delayed yolk sac absorption and hepatotoxicity (liver damage).[\[12\]](#) The mechanism of its liver toxicity may be related to the induction of oxidative stress.[\[12\]](#)
- **Environmental Remediation:** The release of **Basic Violet 14** into waterways from industrial effluents is a significant environmental concern due to its persistence and potential harm to aquatic life.[\[13\]](#) This has driven extensive research into remediation strategies. Adsorption using low-cost materials like agricultural waste has proven effective.[\[7\]](#)[\[9\]](#) Furthermore, bioremediation using bacterial strains such as *Bacillus subtilis* has shown high efficiency in decolorizing and degrading the dye, offering a sustainable approach to wastewater treatment.[\[4\]](#)[\[13\]](#)



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Logical relationship in the toxicological assessment of **Basic Violet 14**.

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